

An In-depth Technical Guide to the Chemical Structure and Properties of Buprofezin

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Buprofezin is a thiadiazine insect growth regulator that acts by inhibiting chitin synthesis, primarily targeting homopteran pests. This technical guide provides a comprehensive overview of the chemical and physical properties of Buprofezin, its mechanism of action, and detailed experimental protocols for its analysis and evaluation. All quantitative data are presented in structured tables for ease of comparison. Furthermore, key signaling pathways and experimental workflows are visualized using Graphviz (DOT language) to provide a clear and concise representation of complex biological and chemical processes.

Chemical Structure and Properties

Buprofezin, with the IUPAC name (2Z)-2-(tert-butylimino)-5-phenyl-3-(propan-2-yl)-1,3,5-thiadiazinan-4-one, is a white to pale yellow crystalline solid.[1] X-ray analysis has confirmed that Buprofezin exists exclusively as the Z-isomer in both solid and dissolved states.[2][3]

Table 1: Chemical Identifiers of Buprofezin



Identifier	Value
IUPAC Name	(2Z)-2-(tert-butylimino)-5-phenyl-3-(propan-2-yl)-1,3,5-thiadiazinan-4-one[4]
CAS Number	69327-76-0[5][6][7]
Chemical Formula	C16H23N3OS[2][5][6][8]
Molecular Weight	305.44 g/mol [5][6][8]
InChI Key	PRLVTUNWOQKEAI-VKAVYKQESA-N[5][6]
SMILES	CC(C)N1C(=NC(C) (C)C)SCN(C1=O)c2ccccc2[5][6]

Table 2: Physicochemical Properties of Buprofezin

Property	Value
Melting Point	104.5 - 106.1 °C[1][7]
Boiling Point	267.6 - 395 °C[1][9]
Vapor Pressure	1.25 x 10^{-3} Pa to 9.4 x 10^{-6} mm Hg (at 25 °C) [1][7]
Solubility in Water	0.9 mg/L (at 20-25 °C)[1][10]
Solubility in Organic Solvents (at 25 °C)	Acetone: 240 g/L, Chloroform: 520 g/L, Ethanol: 80 g/L, Toluene: 320 g/L[11]
LogP (Octanol-Water Partition Coefficient)	4.3 - 4.93[1][10]
Henry's Law Constant	4.2 x 10 ⁻⁶ atm·m³/mol (at 25 °C)[1]

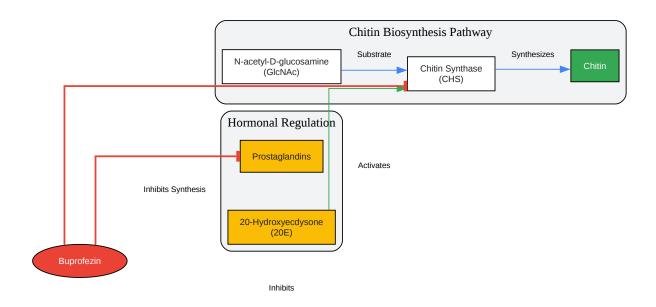
Mechanism of Action: Inhibition of Chitin Synthesis

Buprofezin's primary mode of action is the inhibition of chitin biosynthesis, a critical process for the formation of the insect exoskeleton.[5][7] This disruption of the molting process is the ultimate cause of insect mortality.[12] The mechanism is multifaceted and appears to involve hormonal regulation.



Buprofezin has been shown to inhibit the incorporation of N-acetyl-D-glucosamine into chitin. [13] Furthermore, studies suggest that Buprofezin can inhibit the synthesis of prostaglandin E2. The effects of Buprofezin can be counteracted by 20-hydroxyecdysone (20E), the insect molting hormone, indicating an interference with the hormonal signaling cascade that regulates molting.

Below is a diagram illustrating the proposed signaling pathway affected by Buprofezin.



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Proposed signaling pathway of Buprofezin's action.

Experimental Protocols

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general method for determining the purity of a Buprofezin technical sample.



Methodology:

- Standard Preparation: Accurately weigh a known amount of certified Buprofezin reference standard and dissolve it in HPLC-grade acetonitrile to prepare a stock solution. Prepare a series of working standards by serial dilution.
- Sample Preparation: Accurately weigh a sample of Buprofezin technical and dissolve it in acetonitrile to a concentration within the range of the working standards.
- Chromatographic Conditions:
 - Column: C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 μm).
 - Mobile Phase: A mixture of acetonitrile and water (e.g., 75:25 v/v).[7]
 - Flow Rate: 1.0 mL/min.[7]
 - Injection Volume: 20 μL.
 - Detection: UV detector at 250 nm.[8]
 - Column Temperature: 30 °C.
- Analysis: Inject the standard and sample solutions into the HPLC system.
- Quantification: Compare the peak area of Buprofezin in the sample chromatogram with the calibration curve generated from the working standards to determine the purity.

Insect Bioassay: Topical Application

This protocol is a generalized method for assessing the insecticidal activity of Buprofezin against a target insect pest through topical application.

Methodology:

 Insect Rearing: Rear a healthy, synchronized population of the target insect species under controlled laboratory conditions (temperature, humidity, photoperiod).



- Solution Preparation: Prepare a stock solution of Buprofezin in a suitable solvent (e.g., acetone). Prepare a range of serial dilutions to be tested. A solvent-only control should also be prepared.
- Application:
 - Immobilize individual insects (e.g., by chilling or using a vacuum).
 - Using a micro-applicator, apply a precise volume (e.g., 1 μL) of the test solution to the dorsal thorax of each insect.
- Incubation: Place the treated insects in clean containers with a food source and maintain them under the same rearing conditions.
- Mortality Assessment: Record mortality at regular intervals (e.g., 24, 48, 72 hours) after treatment. Insects that are unable to make a coordinated movement when prodded are considered dead.
- Data Analysis: Correct the mortality data for control mortality using Abbott's formula.
 Calculate the LC₅₀ (lethal concentration for 50% of the population) using probit analysis.

In Vitro Chitin Synthase Inhibition Assay

This non-radioactive assay measures the inhibitory effect of Buprofezin on chitin synthase activity.

Methodology:

- Enzyme Preparation: Prepare a crude enzyme extract containing chitin synthase from a suitable insect or fungal source.
- Assay Plate Preparation:
 - Coat the wells of a 96-well microplate with Wheat Germ Agglutinin (WGA).
- Reaction Mixture: In a separate plate, prepare the reaction mixture containing:
 - Chitin synthase enzyme preparation.

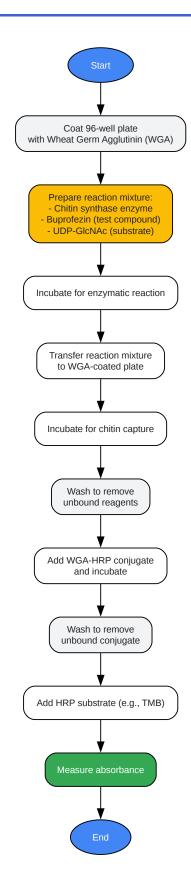
Foundational & Exploratory





- Buprofezin at various concentrations (dissolved in a suitable solvent like DMSO).
- Reaction buffer (e.g., Tris-HCl with MgCl₂).
- Substrate: UDP-N-acetylglucosamine (UDP-GlcNAc).
- Incubation: Incubate the reaction plate to allow the enzymatic reaction to proceed.
- Chitin Capture: Transfer the reaction mixture to the WGA-coated plate and incubate to allow the newly synthesized chitin to bind to the WGA.
- Detection:
 - Wash the plate to remove unbound reagents.
 - Add a WGA-Horseradish Peroxidase (HRP) conjugate and incubate.
 - Wash the plate again and add a suitable HRP substrate (e.g., TMB).
- Measurement: Measure the absorbance at the appropriate wavelength. A decrease in absorbance indicates inhibition of chitin synthase activity.





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Workflow for an in vitro chitin synthase inhibition assay.



Conclusion

Buprofezin remains a significant tool in integrated pest management programs due to its specific mode of action and efficacy against key insect pests. A thorough understanding of its chemical properties, mechanism of action, and appropriate analytical and bioassay methodologies is crucial for its effective and safe use in research and agriculture. This guide provides a foundational resource for professionals working with this important insect growth regulator.

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